

# Safety and handling precautions for Dec-5-ene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Dec-5-ene**

Cat. No.: **B1669984**

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An In-depth Technical Guide to the Safety and Handling of **Dec-5-ene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dec-5-ene**, intended for use by professionals in research and development. The following sections detail the physical and chemical properties, hazard classifications, handling precautions, and emergency procedures for both cis- and trans- isomers of **Dec-5-ene**.

## Physicochemical Properties

A summary of the key physical and chemical properties for the cis- and trans-isomers of **Dec-5-ene** is presented in Table 1. This data is essential for understanding the behavior of the substance in various experimental settings.

Table 1: Physicochemical Properties of **Dec-5-ene** Isomers

Property	cis-5-Decene	trans-5-Decene
CAS Number	7433-78-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	7433-56-9 <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> H <sub>20</sub> <a href="#">[1]</a> <a href="#">[8]</a>	C <sub>10</sub> H <sub>20</sub> <a href="#">[5]</a>
Molecular Weight	140.27 g/mol <a href="#">[1]</a> <a href="#">[8]</a>	140.27 g/mol <a href="#">[5]</a>
Appearance	Clear colorless liquid	Colorless liquid <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	60 °C / 20 mmHg <a href="#">[4]</a>	170 °C / 750 mmHg <a href="#">[6]</a>
Density	0.75 g/mL <a href="#">[4]</a>	0.74 g/mL at 25 °C <a href="#">[6]</a>
Refractive Index	1.4240-1.4260 <a href="#">[4]</a>	n <sub>20/D</sub> 1.424 <a href="#">[6]</a>
Melting Point	-112°C <a href="#">[4]</a>	Not available

## Safety and Hazard Information

**Dec-5-ene** is a flammable liquid and requires careful handling to prevent ignition and exposure. The GHS classification and toxicological data are summarized in the tables below.

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Table 2: GHS Hazard Classification for cis-5-Decene[\[1\]](#)[\[9\]](#)

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor <a href="#">[1]</a>
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways <a href="#">[1]</a>

Table 3: GHS Hazard Classification for trans-5-Decene[\[5\]](#)

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

## Toxicological Data

Toxicological information is crucial for assessing the potential health risks associated with exposure.

Table 4: Acute Toxicity of trans-5-Decene

Test	Route	Species	Value
LD50	Intravenous	Mouse	100 mg/kg <sup>[5][7]</sup>

No specific LD50 data was found for cis-5-Decene from the provided search results.

## Handling and Storage Precautions

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Dec-5-ene**:

- Eye Protection: Eyeshields or faceshields.<sup>[6]</sup>
- Hand Protection: Chemical-resistant gloves.<sup>[6]</sup>

- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) when ventilation is inadequate.[6]
- Body Protection: Standard laboratory coat.

## Safe Handling Practices

- Keep away from heat, sparks, open flames, and hot surfaces.[9]
- Use only non-sparking tools.[10]
- Take precautionary measures against static discharge.[10]
- Ground and bond containers and receiving equipment.[10]
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.

## Storage Conditions

- Store in a well-ventilated place.[9]
- Keep the container tightly closed.[9]
- Keep cool.[9]
- Store in a flammable liquids storage area.

## Emergency Procedures

In the event of an emergency, follow these first aid and fire-fighting measures.

## First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[9]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[9]

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[9\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [\[10\]](#) Vapors may travel to a source of ignition and flash back.

## Experimental Protocols Overview

Detailed experimental protocols for the specific safety testing of **Dec-5-ene** are not publicly available. However, standardized methods are typically followed for determining key safety parameters.

### Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite in the presence of an ignition source.[\[11\]](#)[\[12\]](#) Two primary methods are used:

- Closed-Cup Method: The sample is heated in a sealed container, which generally results in a lower flash point as vapors are contained.[\[12\]](#)[\[13\]](#) This method is common for volatile liquids. [\[13\]](#)
- Open-Cup Method: The sample is heated in a container open to the atmosphere.[\[13\]](#) This method typically yields a higher flash point and is used for less volatile substances.[\[13\]](#)

The flash point for trans-5-Decene is reported as 46 °C (114.8 °F) using a closed-cup method. [\[6\]](#)

## Acute Toxicity (LD50) Testing

The LD50 (Lethal Dose, 50%) is a measure of the acute toxicity of a substance.[14] It is the dose required to kill half the members of a tested population after a specified test duration.[14] [15] The general procedure involves:

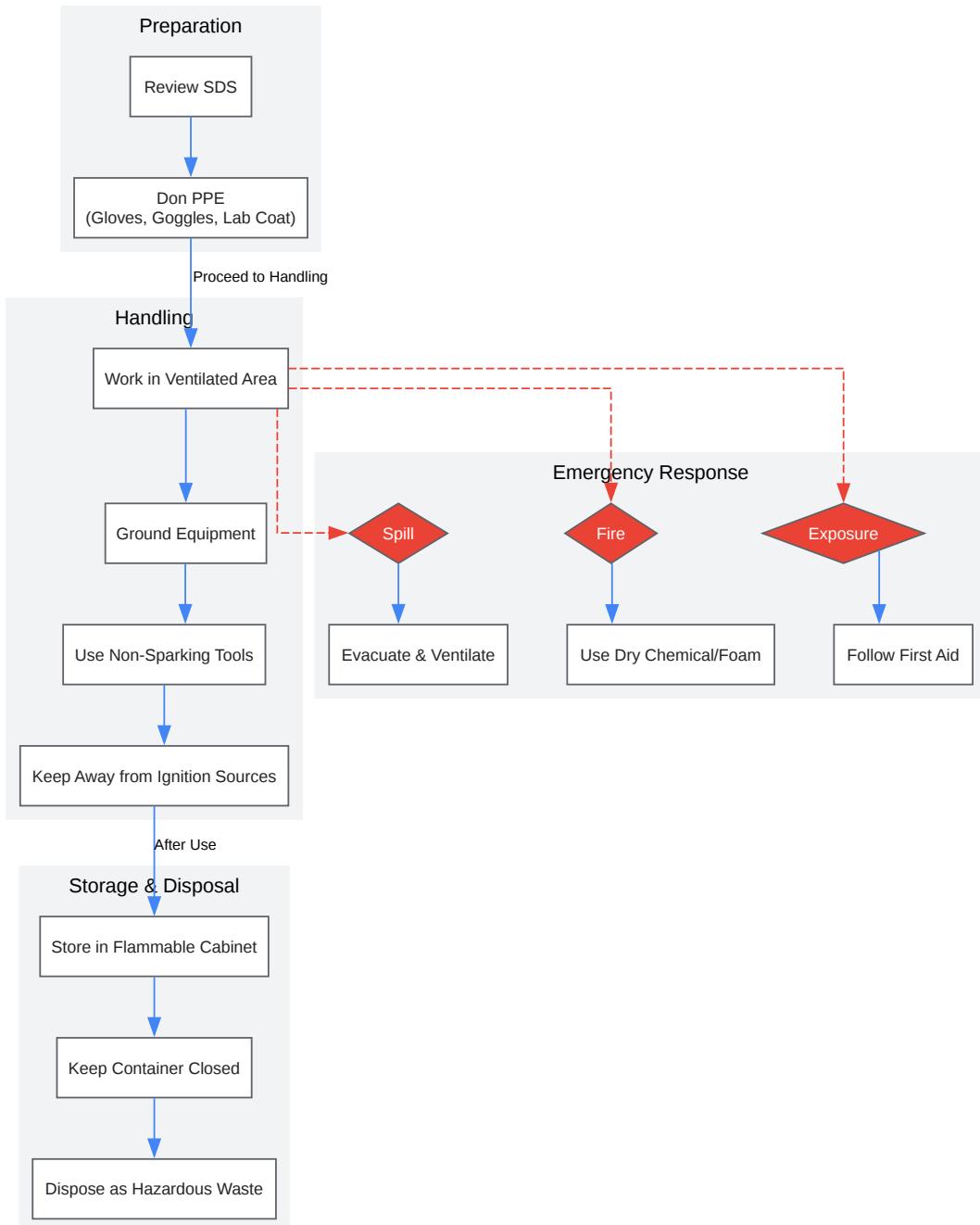
- Animal Selection: Typically, rats or mice are used.[14]
- Dose Administration: The substance is administered to groups of animals at several dose levels. The route of administration (e.g., oral, intravenous) is a critical parameter.[15]
- Observation: The animals are observed for a set period, and mortality is recorded.[16]
- Statistical Analysis: The LD50 value is calculated from the mortality data.[16]

Alternative methods that reduce the number of animals required, such as the Up-and-Down Procedure (UDP), are now more commonly used.[17]

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Dec-5-ene**, from preparation to disposal.

## Dec-5-ene Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Dec-5-ene**.

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## References

- 1. Cis-5-Decene | C10H20 | CID 5364449 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CIS-5-DECENE | 7433-78-5 [chemicalbook.com]
- 3. calpaclab.com [calpaclab.com]
- 4. 7433-78-5 CAS MSDS (CIS-5-DECENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. trans-5-Decene | C10H20 | CID 637820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. trans-5-Decene 99 7433-56-9 [sigmaaldrich.com]
- 7. trans-5-Decene - Hazardous Agents | Haz-Map [haz-map.com]
- 8. 5-Decene | C10H20 | CID 23916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. tcichemicals.com [tcichemicals.com]
- 10. cpchem.com [cpchem.com]
- 11. oil-tester.com [oil-tester.com]
- 12. scimed.co.uk [scimed.co.uk]
- 13. filab.fr [filab.fr]
- 14. CCOHS: What is a LD<sub>50</sub> and LC<sub>50</sub>? [ccohs.ca]
- 15. bio.libretexts.org [bio.libretexts.org]
- 16. resources.uta.edu [resources.uta.edu]
- 17. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)